

D-Norleucine-d9 Proper Disposal Procedures

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Compound of Interest

Compound Name: *D-Norleucine-d9*

Cat. No.: *B12406549*

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Part 1: Executive Summary & Immediate Action

Status: **D-Norleucine-d9** is generally classified as Non-Hazardous according to GHS/OSHA standards. However, as a deuterated organic compound, it must be handled with "Prudent Practices in the Laboratory" protocols.

Core Directive: Do NOT dispose of via sanitary sewer (sink) or regular trash.[1] All deuterated isotopologues must be segregated into the appropriate chemical waste stream to prevent environmental accumulation and facilitate potential isotope recovery or controlled incineration.

Quick Reference Table: Disposal Routes

Waste Type	State	Primary Disposal Method	Container Labeling
Pure Substance	Solid	Solid Chemical Waste	"Non-Regulated Chemical Waste - Solid (D-Norleucine-d9)"
Stock Solutions	Liquid	Aqueous/Organic Waste	"Non-Regulated Chemical Waste - Liquid (pH 6-7)"
Contaminated Debris	Solid	Solid Hazardous Waste	"Contaminated Debris (Gloves/Weigh Boats)"
Sharps	Solid	Sharps Container	"Sharps - Chemically Contaminated"

Part 2: Chemical Profile & Risk Assessment

To effectively manage disposal, one must understand the physicochemical properties that dictate waste segregation.

Compound: **D-Norleucine-d9** (Side-chain-d9) CAS: 203633-11-8 (Generic for labeled variants may vary) Formula: $C_6H_4D_9NO_2$ Molecular Weight: ~140.23 g/mol (approx. +9 Da shift from proteo-Norleucine)

Scientific Rationale for Handling

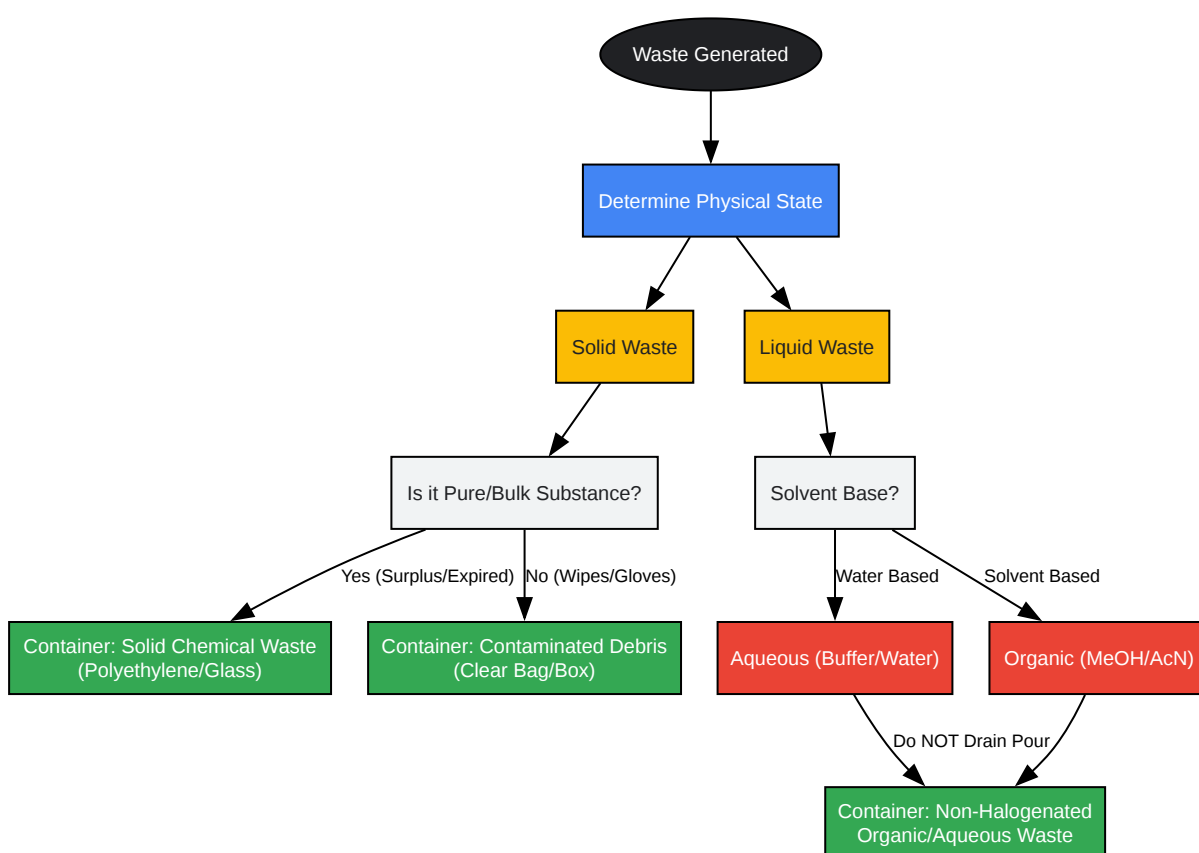
While the proteo-form (D-Norleucine) is non-toxic, the d9-isotopologue represents a significant investment and a stable isotope tracer.

- **Biological Inertness:** D-amino acids are generally not metabolized by mammalian enzymes (proteases), meaning they persist longer in biological waste streams than L-isomers.
- **Isotope Dilution:** Improper disposal into water systems, while not toxic, contributes to background noise in environmental mass spectrometry studies.

- Chemical Stability: The C-D bond is stronger than the C-H bond (Kinetic Isotope Effect), making this compound more resistant to oxidative degradation in waste tanks.

Part 3: Disposal Decision Logic

The following workflow illustrates the decision process for segregating **D-Norleucine-d9** waste.



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Figure 1: Decision tree for **D-Norleucine-d9** waste segregation. Note that aqueous solutions are routed to chemical waste, not sanitary sewers, to maintain "cradle-to-grave" tracking.

Part 4: Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Scenario: Disposal of expired stock or surplus powder.

- PPE Requirements: Nitrile gloves, safety glasses, lab coat.
- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.
- Transfer:
 - Place the original vial directly into the waste jar if <5g.
 - If loose powder, carefully transfer using a disposable spatula to avoid dust generation.
- Labeling:
 - Attach a hazardous waste tag (even if non-regulated).
 - Constituents: "**D-Norleucine-d9** (99%)".
 - Hazard Checkbox: Select "None" or "Irritant" (precautionary).
- Storage: Store in the "Solid Waste" satellite accumulation area until EHS pickup.

Protocol B: Liquid Waste (Experimental Residues)

Scenario: Disposal of HPLC effluents or reaction mixtures containing **D-Norleucine-d9**.

- Segregation: Determine if the solvent is halogenated (e.g., DCM) or non-halogenated (e.g., Water, Methanol, Acetonitrile). **D-Norleucine-d9** is typically used in aqueous or alcoholic solutions.
- Neutralization: Ensure pH is between 5 and 9. (D-Norleucine is zwitterionic; extreme pH may require neutralization before storage to prevent container degradation).
- Collection:

- Pour into the Non-Halogenated Organic/Aqueous Waste carboy.
- Critical: Do not mix with oxidizers (e.g., Nitric Acid) as amino acids can react to form NO_x gases.
- Rinsing: Triple rinse the experimental glassware with water; collect the first rinse into the waste container. Subsequent rinses may go down the drain.

Protocol C: Contaminated Packaging

Scenario: Empty vials, weigh boats, and pipettes.

- RCRA "Empty" Definition: A container is considered "RCRA Empty" if all wastes have been removed that can be removed using common practices (pouring/scraping) and less than 3% by weight remains [1].
- Action:
 - If Empty: Deface the label (mark out the chemical name) and dispose of in Regular Trash or Glass Waste box.
 - If Residue Remains: Treat as Solid Chemical Waste (See Protocol A).

Part 5: Regulatory & Safety Framework (E-E-A-T)

Why not the drain?

Although D-Norleucine is not a federally regulated hazardous waste under RCRA (40 CFR 261) [2], professional scientific integrity mandates that we do not discharge laboratory chemicals into public water systems.

- Mechanism: Wastewater treatment plants are designed to degrade biological waste. Synthetic D-amino acids (especially deuterated ones) may resist standard biodegradation timelines, potentially passing through to effluent water [3].
- Compliance: Most institutional EHS permits explicitly ban the drain disposal of any chemical other than salts, sugars, and buffers.

Emergency Procedures

- Spill (Solid): Sweep up carefully to avoid dust.[1][2][3] Place in a bag and label as waste. Wipe area with wet paper towels.[4]
- Spill (Liquid): Absorb with vermiculite or paper towels. Place absorbents in the solid waste stream.[1]
- Eye Contact: Flush with water for 15 minutes.[5][2][6][7] (Standard irritant protocol).

References

- United States Environmental Protection Agency (EPA). (2024). RCRA Empty Container Regulations (40 CFR 261.7). Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH) - PubChem. (2025). D-Norleucine Compound Summary. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2024). Hazard Communication Standard: Safety Data Sheets. Retrieved from [\[Link\]](#)

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. RCRA | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 5. fishersci.com [fishersci.com]
- 6. aldon-chem.com [aldon-chem.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- To cite this document: BenchChem. [D-Norleucine-d9 Proper Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12406549/docs#d-norleucine-d9-proper-disposal-procedures>]

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